

# Application Notes and Protocols: Linogliride Fumarate in Isolated Pancreatic Beta-Cells

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## Compound of Interest

Compound Name: *Linogliride Fumarate*

Cat. No.: *B15560095*

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## Introduction

**Linogliride Fumarate** is a nonsulfonylurea insulin secretagogue that has demonstrated efficacy in lowering blood glucose levels. Its mechanism of action in pancreatic beta-cells involves the regulation of ion channels, leading to insulin exocytosis. These application notes provide a comprehensive overview of the use of **Linogliride Fumarate** in research settings utilizing isolated pancreatic beta-cells, including detailed experimental protocols, quantitative data, and visualizations of the underlying signaling pathways.

## Data Presentation

### Quantitative Effects of Linogliride Fumarate on Pancreatic Beta-Cell Function

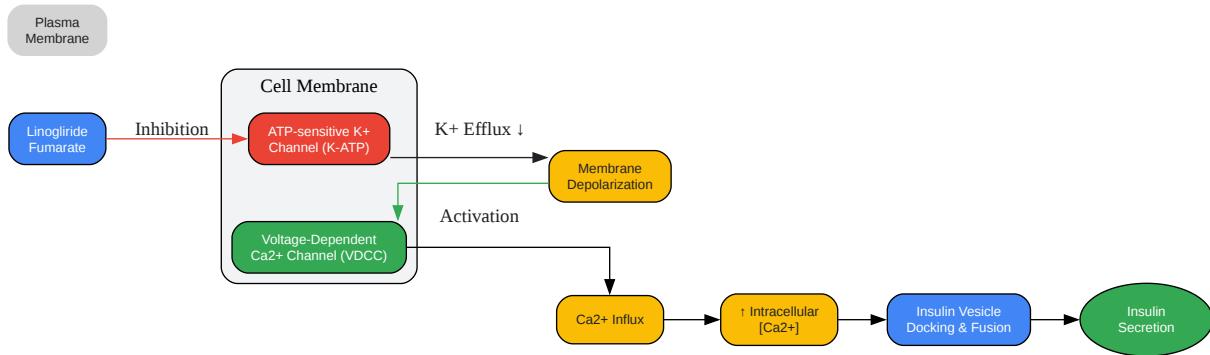
The primary molecular target of Linogliride in pancreatic beta-cells is the ATP-sensitive potassium (K-ATP) channel. Inhibition of this channel is a critical step in initiating insulin secretion.

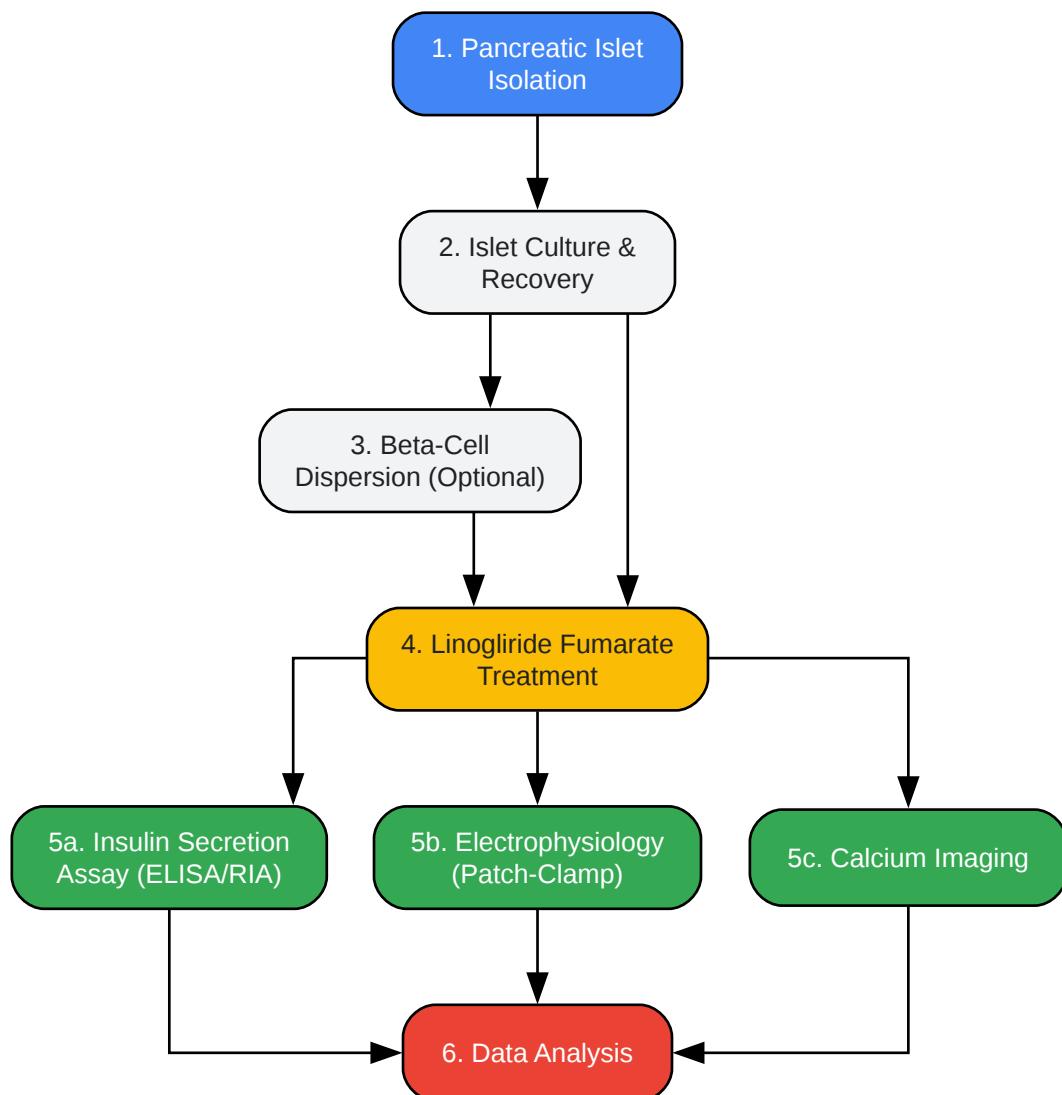
Parameter	Value	Species	Notes
Half-maximal Inhibition (IC50) of K-ATP Channels	6-25 $\mu$ M[1]	Rat	The variation in IC50 depends on the equilibration time of the drug.

## Signaling Pathways and Experimental Workflows

### Linogliride Fumarate Signaling Pathway in Pancreatic Beta-Cells

**Linogliride Fumarate** stimulates insulin secretion by directly interacting with the ATP-sensitive potassium (K-ATP) channels on the plasma membrane of pancreatic beta-cells. This interaction initiates a cascade of events culminating in the release of insulin.





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## References

- 1. Inhibition of ATP-sensitive K<sup>+</sup> channels in pancreatic beta-cells by nonsulfonylurea drug linogliride - PubMed [pubmed.ncbi.nlm.nih.gov]

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